

Physicochemical properties of 2-Morpholinoethyl isocyanide

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Compound of Interest

Compound Name: *2-Morpholinoethyl isocyanide*

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An In-depth Technical Guide to **2-Morpholinoethyl Isocyanide**: Properties, Reactivity, and Applications

Introduction: A Bifunctional Reagent for Modern Synthesis

2-Morpholinoethyl isocyanide, also known as 4-(2-Isocyanoethyl)morpholine or MEI, is a versatile bifunctional organic compound that has garnered significant interest in synthetic chemistry.^[1] Its structure uniquely combines a morpholine ring, a privileged scaffold in medicinal chemistry, with a reactive isocyanide functional group.^{[2][3]} The morpholine moiety, with its well-balanced hydrophilic-lipophilic profile and weak basicity, is frequently incorporated into drug candidates to improve pharmacokinetic properties, such as blood-brain barrier permeability.^{[3][4]} Simultaneously, the isocyanide group ($-N^+ \equiv C^-$) serves as a powerful and versatile building block, prized for its unique reactivity in multicomponent reactions (MCRs) that enable the rapid construction of complex molecular architectures from simple precursors.^{[5][6]}

This guide provides a comprehensive overview of the physicochemical properties, synthesis, reactivity, and key applications of **2-Morpholinoethyl isocyanide**, with a focus on its utility for researchers in organic synthesis, drug discovery, and materials science.

Core Physicochemical Properties

The physical and chemical characteristics of **2-Morpholinoethyl isocyanide** are fundamental to its handling, storage, and application in various chemical transformations. The compound is a colorless to dark yellow liquid with the characteristic, highly unpleasant odor of isonitriles.^[7] ^[8] It is generally soluble in organic solvents like chloroform but insoluble in water.^{[2][7]}

Summary of Physicochemical Data

Property	Value	Reference(s)
CAS Number	78375-48-1	[9]
Molecular Formula	C ₇ H ₁₂ N ₂ O	[9]
Molecular Weight	140.18 g/mol	[9]
Appearance	Colorless to very dark yellow liquid	[7]
Boiling Point	72-73 °C at 0.7 mmHg	
Density	1.017 g/mL at 20 °C	
Refractive Index (n _{20/D})	1.469	[10]
Flash Point	110 °C (230 °F) - closed cup	[11]
Synonyms	4-(2-Isocyanoethyl)morpholine, MEI, Morpholino ethyl isocyanide	[2][12]

Spectroscopic Signature

The isocyanide functional group provides a distinct spectroscopic handle for characterization.

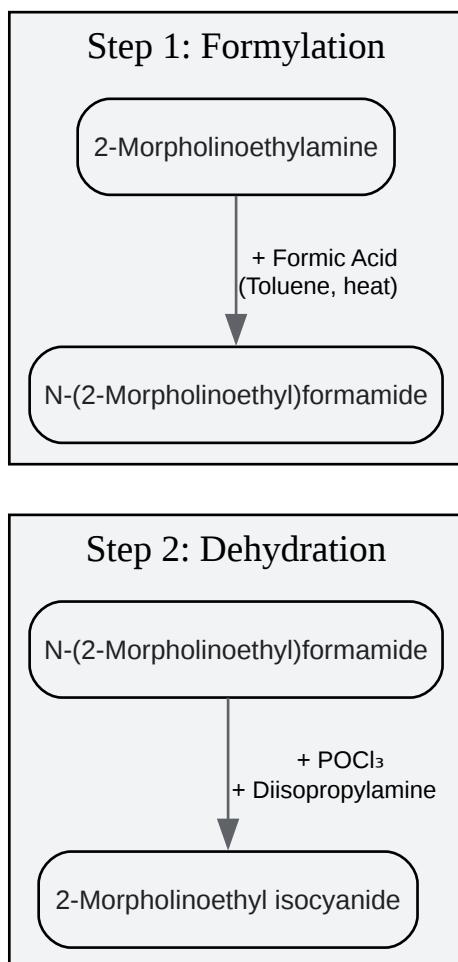
- **Infrared (IR) Spectroscopy:** Isocyanides exhibit a strong and characteristic absorption band in their IR spectra, typically in the range of 2165–2110 cm⁻¹.^{[5][8]} This sharp peak is a reliable indicator of the presence of the N≡C functional group.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** While predicted ¹H and ¹³C NMR spectra are available, a key feature in ¹³C NMR is the signal for the isocyanide carbon.^[2]

Due to the electronic symmetry around the ^{14}N nucleus, coupling between the isocyanide ^{13}C and the adjacent ^{14}N can sometimes be observed.[5]

Synthesis and Reactivity

Synthetic Pathway

2-Morpholinoethyl isocyanide is typically synthesized from its corresponding primary amine, 2-morpholinoethylamine. The synthesis involves a two-step process: formylation followed by dehydration. The amine is first reacted with formic acid to produce the N-(2-morpholinoethyl)formamide intermediate. This formamide is then dehydrated using a strong dehydrating agent like phosphorus oxychloride (POCl_3) or phosgene (COCl_2) in the presence of a base, such as diisopropylamine or triethylamine, to yield the final isocyanide product.[13] The use of diisopropylamine as the base has been reported to improve yields to around 68%. [13]



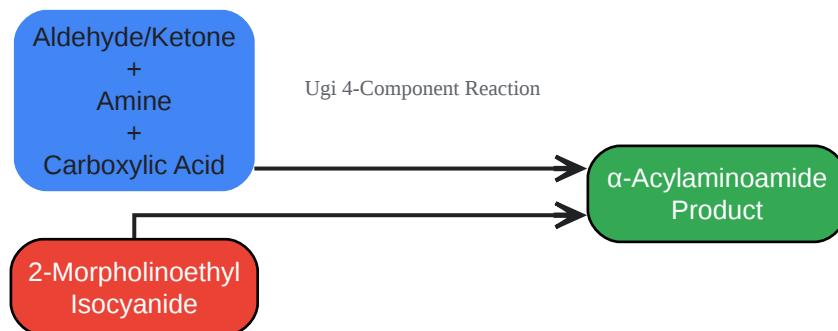
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Caption: General synthesis workflow for **2-Morpholinoethyl isocyanide**.

Core Reactivity

The isocyanide functional group is isoelectronic with carbon monoxide and possesses a unique electronic structure, with two resonance forms contributing to its character.^{[5][8]} This duality confers both nucleophilic and electrophilic properties on the terminal carbon atom, making it a versatile reactant.^[14]

- Stability: Isocyanides are generally stable under basic conditions but are sensitive to acid.^[5] ^[8] In the presence of aqueous acid, they readily hydrolyze to form the corresponding formamide, a reaction often used to quench and destroy residual odorous isocyanides.^[5]
- Reactivity in Multicomponent Reactions (MCRs): The most significant application of **2-Morpholinoethyl isocyanide** is its role as a key component in isocyanide-based MCRs, such as the Passerini and Ugi reactions.^{[15][16]} These reactions are highly atom-efficient, one-pot procedures that combine three or four starting materials to generate complex, highly functionalized products.^{[6][16]} In these reactions, the isocyanide acts as an " α -amino carbanion synthon" equivalent, undergoing an α -addition that drives the formation of complex scaffolds like α -acylaminoamides and α -acyloxycarboxamides.^{[15][17]}

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Caption: Role of isocyanide in the Ugi four-component reaction.

Applications in Research and Drug Development

The unique combination of the morpholine scaffold and the isocyanide functional group makes **2-Morpholinoethyl isocyanide** a valuable tool in several scientific domains.

Drug Discovery and Medicinal Chemistry

The morpholine ring is a well-established "privileged scaffold" in CNS drug discovery.[\[3\]](#)[\[4\]](#) Its inclusion can modulate physicochemical properties to enhance solubility and brain permeability while providing a scaffold to orient other pharmacophoric elements correctly.[\[3\]](#) **2-Morpholinoethyl isocyanide** allows for the direct incorporation of this beneficial moiety into diverse molecular libraries via MCRs. These reactions are powerful tools for generating libraries of novel compounds for high-throughput screening and structure-activity relationship (SAR) studies.[\[18\]](#)

Applications include the synthesis of:

- Heterocycles: It is used to create a variety of therapeutically relevant heterocycles, such as imidazo[1,2-a]pyridines, 2-aminobenzoxazoles, and 3-aminobenzoxazines.[\[9\]](#)[\[13\]](#)
- Peptidomimetics: The Ugi reaction, utilizing this isocyanide, is a cornerstone for synthesizing peptide-like structures, which are crucial in drug development.[\[16\]](#)[\[18\]](#)
- Peptide Synthesis: It serves as a potent coupling reagent for forming peptide bonds, reportedly yielding higher yields and less racemization than traditional reagents like DCC.[\[7\]](#)

Materials Science

The isocyanide group is an excellent ligand for various metals. **2-Morpholinoethyl isocyanide** has been used as a ligand in the synthesis of bis-cyclometalated iridium(III) complexes.[\[7\]](#)[\[13\]](#) These types of complexes are of significant interest for their application in organic light-emitting diodes (OLEDs) due to their phosphorescent properties.[\[12\]](#)

Catalysis

This reagent is a precursor for the synthesis of Nitrogen Acyclic Carbene (NAC) complexes.[\[7\]](#)[\[9\]](#) These gold(I) or other metal-carbene complexes can act as catalysts for various organic transformations, including the synthesis of phenols and the hydration of alkynes.[\[7\]](#)[\[9\]](#)

Safety, Handling, and Storage Protocols

As a Senior Application Scientist, ensuring the safe and effective use of chemical reagents is paramount. The protocols described below are designed as a self-validating system for maintaining the integrity of the compound and the safety of laboratory personnel.

Hazard Profile and GHS Classification

2-Morpholinoethyl isocyanide is classified as a hazardous substance and must be handled with appropriate caution.[\[10\]](#)[\[11\]](#)

- Acute Toxicity: Toxic if swallowed, in contact with skin, or if inhaled (Category 3).[\[2\]](#)[\[11\]](#)
- Irritation: Causes skin irritation (Category 2) and serious eye irritation (Category 2).[\[2\]](#)[\[11\]](#)
- Target Organ Toxicity: May cause respiratory irritation (STOT SE 3).[\[10\]](#)[\[11\]](#)

Experimental Protocol: Safe Handling and Use

- Engineering Controls: All manipulations must be performed in a well-ventilated chemical fume hood to avoid inhalation of its potent, unpleasant vapors.[\[19\]](#)
- Personal Protective Equipment (PPE):
 - Gloves: Wear chemically resistant gloves (e.g., nitrile).[\[19\]](#)
 - Eye Protection: Use safety glasses with side shields or chemical splash goggles.[\[19\]](#)
 - Lab Coat: A standard laboratory coat is required.
- Dispensing: Use a syringe or cannula for transferring the liquid to minimize exposure to air and moisture.
- Spill & Waste Management:
 - Have a spill kit ready. Small spills can be absorbed with an inert material (e.g., vermiculite).

- Isocyanide waste should be quenched by slow addition to an acidic solution (e.g., dilute HCl) in a fume hood to hydrolyze it to the less odorous formamide before disposal according to institutional guidelines.[5]

Storage and Stability

- Storage Conditions: The compound should be stored at -20°C for long-term stability.[2][7]
- Stability: It is stable for at least two years after receipt when stored under the recommended conditions.[7]
- Precautions: Protect from light and moisture, as it is sensitive to acid-catalyzed hydrolysis and potential polymerization.[5][7] Keep the container tightly sealed.

Conclusion

2-Morpholinoethyl isocyanide stands out as a highly valuable and versatile building block in modern organic chemistry. Its bifunctional nature—marrying the advantageous pharmacokinetic properties of the morpholine ring with the powerful synthetic utility of the isocyanide group—provides researchers with a direct route to molecular complexity. From accelerating drug discovery through multicomponent reactions to enabling the development of novel materials and catalysts, its applications are broad and impactful. Proper understanding of its physicochemical properties and adherence to strict handling protocols are essential for harnessing its full synthetic potential safely and effectively.

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